

Application Notes and Protocols for N-(3,5-dimethylphenyl)-3-ethoxypropanamide

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Compound of Interest

Compound Name: *N*-(3,5-dimethylphenyl)-3-ethoxypropanamide

CAS No.: 830344-00-8

Cat. No.: B4185560

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Introduction

N-(3,5-dimethylphenyl)-3-ethoxypropanamide is a substituted aromatic amide with potential applications in pharmaceutical and materials science research. Its unique structure, combining a dimethylphenyl moiety with an ethoxypropanamide side chain, suggests its utility as a scaffold in medicinal chemistry or as a monomer in polymer synthesis. The amide bond provides significant chemical stability, while the aromatic and aliphatic components confer specific solubility and reactivity characteristics.^[1]

These application notes provide a comprehensive guide for the safe handling, storage, and use of **N-(3,5-dimethylphenyl)-3-ethoxypropanamide** in a research setting. The protocols outlined below are designed to ensure the integrity of the compound and the safety of laboratory personnel.

Physicochemical Properties

A summary of the predicted physicochemical properties of **N-(3,5-dimethylphenyl)-3-ethoxypropanamide** is presented in the table below. These values are computationally

derived and should be considered as estimates.[1]

Property	Predicted Value	Unit
Molecular Formula	C13H19NO2	
Molecular Weight	221.3	g/mol
Boiling Point	366.8 ± 30.0	°C
Density	1.049 ± 0.06	g/cm ³
pKa	14.50 ± 0.70	

I. Storage and Handling: A Proactive Approach to Safety and Stability

Proper storage and handling are paramount to maintaining the chemical integrity of **N-(3,5-dimethylphenyl)-3-ethoxypropanamide** and ensuring a safe laboratory environment. The following guidelines are based on the general properties of aromatic amides and related compounds.

Long-Term Storage Protocol

For long-term storage, it is recommended to store **N-(3,5-dimethylphenyl)-3-ethoxypropanamide** in a cool, dry, and well-ventilated area. The container should be tightly sealed to prevent moisture absorption and contamination.[2] Based on the stability of similar aromatic compounds, storage at 2-8°C is advisable to minimize potential degradation over extended periods. The storage area should be away from incompatible materials such as strong oxidizing agents, acids, and bases.[3][4]

Daily Handling and Use

When handling **N-(3,5-dimethylphenyl)-3-ethoxypropanamide**, standard personal protective equipment (PPE) should be worn, including safety glasses with side shields, a lab coat, and chemical-resistant gloves.[5] All manipulations should be performed in a well-ventilated chemical fume hood to avoid inhalation of any potential dust or vapors.[5]

II. Experimental Protocols: From Synthesis to Analysis

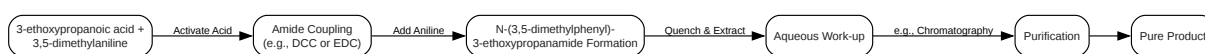
The following section details common experimental procedures involving N-aryl amides, which can be adapted for **N-(3,5-dimethylphenyl)-3-ethoxypropanamide**.

Synthesis of N-aryl Amides: A General Approach

The synthesis of N-aryl amides can be achieved through various methods. A common and effective route involves the reaction of a carboxylic acid with an aniline derivative in the presence of a coupling agent.^{[6][7]}

Protocol: Amide Coupling Reaction

- **Reactant Preparation:** In a clean, dry round-bottom flask, dissolve 3-ethoxypropanoic acid (1.0 equivalent) in an appropriate anhydrous solvent (e.g., dichloromethane or N,N-dimethylformamide).
- **Coupling Agent Addition:** Add a suitable amide coupling reagent (e.g., dicyclohexylcarbodiimide (DCC) or 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC)) (1.1 equivalents) to the solution and stir for 15-20 minutes at room temperature to activate the carboxylic acid.
- **Aniline Addition:** To the activated acid mixture, add 3,5-dimethylaniline (1.0 equivalent).
- **Reaction Monitoring:** The reaction progress can be monitored by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- **Work-up:** Upon completion, the reaction mixture is typically filtered to remove any precipitated urea byproduct (if DCC is used). The filtrate is then washed sequentially with a dilute acid solution (e.g., 1M HCl), a dilute base solution (e.g., saturated NaHCO₃), and brine. The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure.



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Figure 1. General workflow for the synthesis of N-aryl amides.

Purification of Aromatic Amides

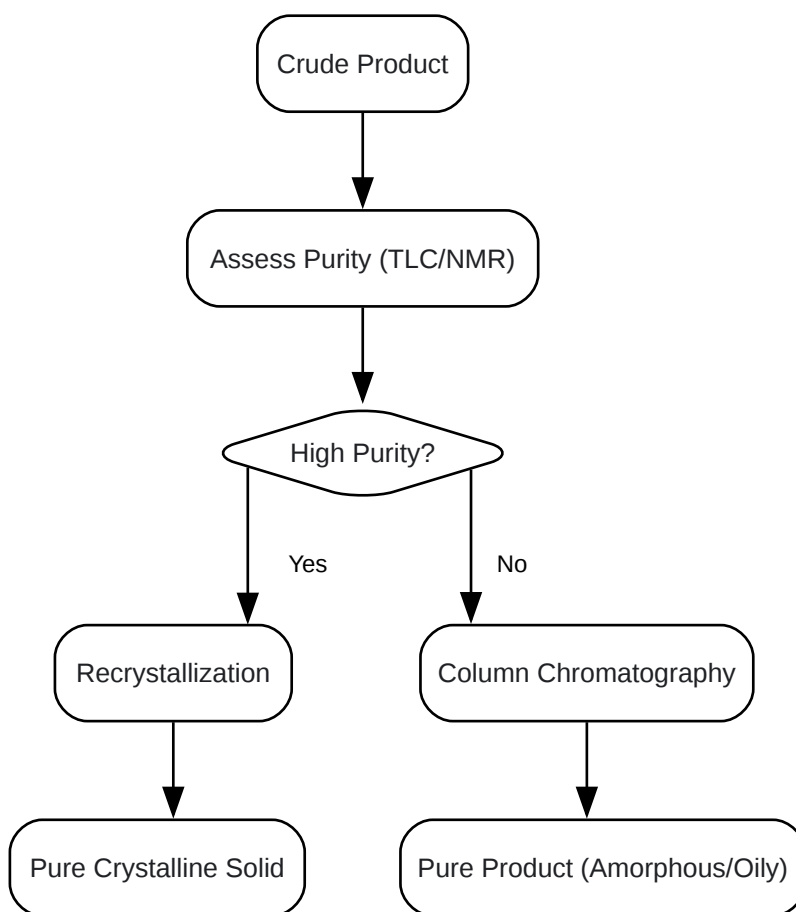
Purification of the crude product is crucial to obtain **N-(3,5-dimethylphenyl)-3-ethoxypropanamide** of high purity. Recrystallization and column chromatography are common techniques.^[8]

Protocol: Recrystallization

- **Solvent Selection:** Choose a suitable solvent or solvent system in which the compound is sparingly soluble at room temperature but highly soluble at elevated temperatures. Common solvents for amides include ethanol, acetone, and acetonitrile.^[8]
- **Dissolution:** Dissolve the crude product in a minimal amount of the hot solvent.
- **Cooling and Crystallization:** Allow the solution to cool slowly to room temperature, followed by further cooling in an ice bath to induce crystallization.
- **Isolation:** Collect the crystals by vacuum filtration, wash with a small amount of cold solvent, and dry under vacuum.

Protocol: Column Chromatography

- **Stationary Phase:** Silica gel is a commonly used stationary phase for the purification of amides.
- **Mobile Phase:** A mixture of non-polar and polar solvents, such as hexane and ethyl acetate, is typically used as the eluent. The optimal ratio should be determined by TLC analysis.
- **Elution:** The crude product is loaded onto the column and eluted with the chosen mobile phase, collecting fractions.
- **Analysis:** The collected fractions are analyzed by TLC to identify those containing the pure product. The corresponding fractions are then combined, and the solvent is evaporated.



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Figure 2. Decision tree for the purification of aromatic amides.

Analytical Characterization

The identity and purity of the synthesized **N-(3,5-dimethylphenyl)-3-ethoxypropanamide** should be confirmed using various analytical techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are essential for structural elucidation. The characteristic chemical shifts for protons and carbons in the aromatic ring, the amide linkage, and the ethoxypropyl chain should be observed.
- Mass Spectrometry (MS): MS is used to determine the molecular weight of the compound. The molecular ion peak (M^+) should be visible.

- Infrared (IR) Spectroscopy: IR spectroscopy can confirm the presence of key functional groups, such as the C=O stretch of the amide (typically around 1660 cm^{-1}) and N-H stretch (for secondary amides, around 3300 cm^{-1}).
- Gas Chromatography-Mass Spectrometry (GC-MS): This technique can be used to assess the purity of the compound and identify any volatile impurities.[\[9\]](#)[\[10\]](#)

III. Safety Precautions and Emergency Procedures

Given the lack of specific toxicological data for **N-(3,5-dimethylphenyl)-3-ethoxypropanamide**, it is prudent to handle it as a potentially hazardous substance. The safety precautions for its likely precursor, 3,5-dimethylaniline, should be considered as a baseline. 3,5-dimethylaniline is toxic by inhalation, ingestion, and skin absorption.[\[4\]](#)[\[11\]](#)

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles are mandatory.[\[12\]](#)
- Skin Protection: A lab coat and chemical-resistant gloves (e.g., nitrile) should be worn.[\[5\]](#)
- Respiratory Protection: A respirator may be required if handling large quantities or if there is a risk of aerosolization.

First Aid Measures

- In case of skin contact: Immediately wash the affected area with soap and plenty of water.[\[13\]](#)
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[\[12\]](#)
- If inhaled: Move the person into fresh air and keep at rest in a position comfortable for breathing.
- If swallowed: Do NOT induce vomiting. Rinse mouth and seek immediate medical attention.

Spill and Waste Disposal

- Small Spills: Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a sealed container for disposal.^[14]
- Waste Disposal: Dispose of all waste materials in accordance with local, state, and federal regulations.

IV. Conclusion

These application notes provide a framework for the safe and effective use of **N-(3,5-dimethylphenyl)-3-ethoxypropanamide** in a research environment. By adhering to these guidelines, researchers can ensure the quality of their experiments while maintaining a high standard of laboratory safety.

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